

Application Notes and Protocols for FXX489 Peptide Conjugation in Imaging Applications

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Compound of Interest

Compound Name: FAP targeting peptide for FXX489

Cat. No.: B15602490

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Introduction

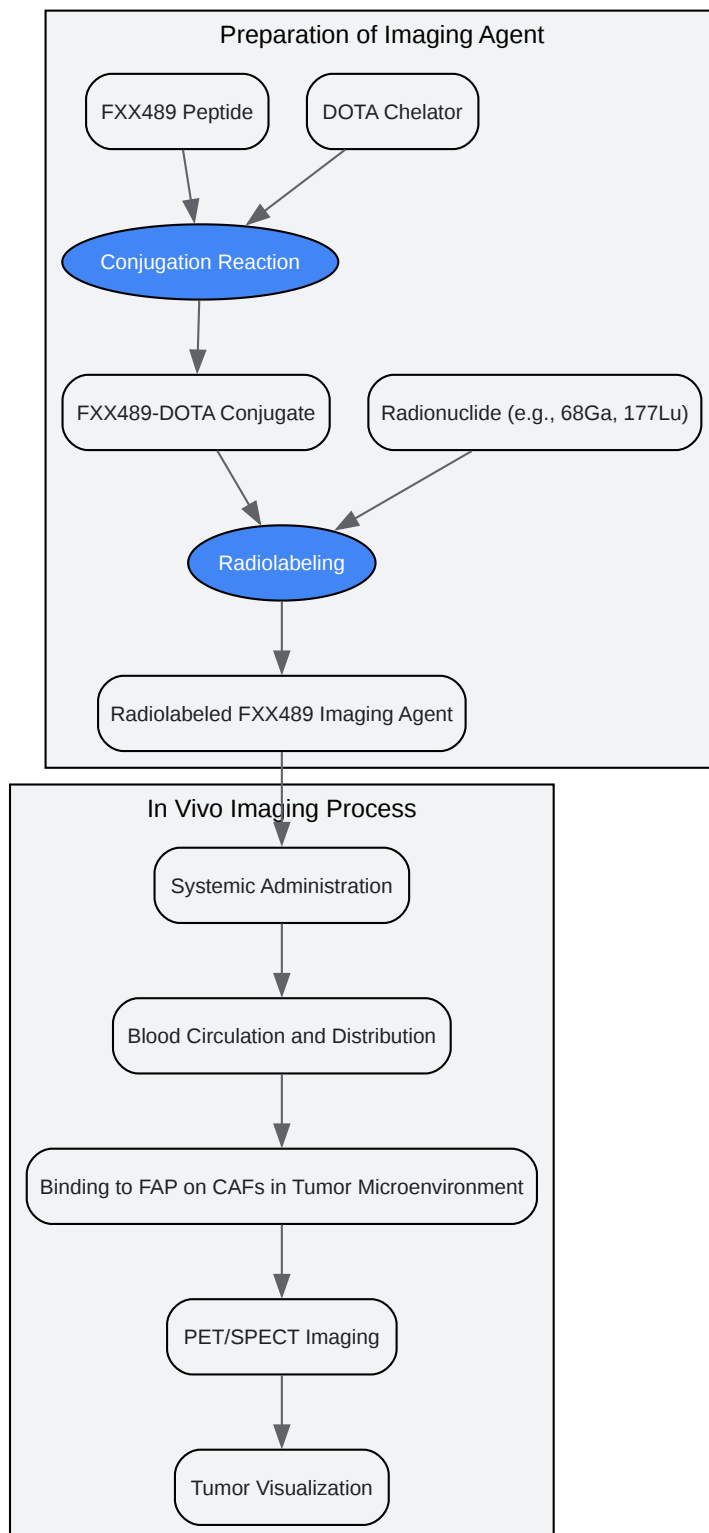
FXX489 is a promising peptide-based targeting ligand directed against Fibroblast Activation Protein (FAP), a cell surface protease highly expressed on cancer-associated fibroblasts (CAFs) within the tumor microenvironment of numerous cancer types.^{[1][2][3][4]} This selective expression makes FAP an attractive target for the delivery of imaging agents and radioligand therapies. The FXX489 peptide can be conjugated to various imaging agents, most notably radionuclides for Positron Emission Tomography (PET) and Single Photon Emission Computed Tomography (SPECT), as well as for therapeutic applications.^{[5][6]} This document provides a detailed, representative protocol for the conjugation of a FAP-targeting peptide, exemplified by the principles applied to molecules like FXX489, to a chelating agent and subsequent radiolabeling for imaging purposes. Due to the proprietary nature of FXX489, this protocol is based on established methods for similar FAP-targeting peptides.

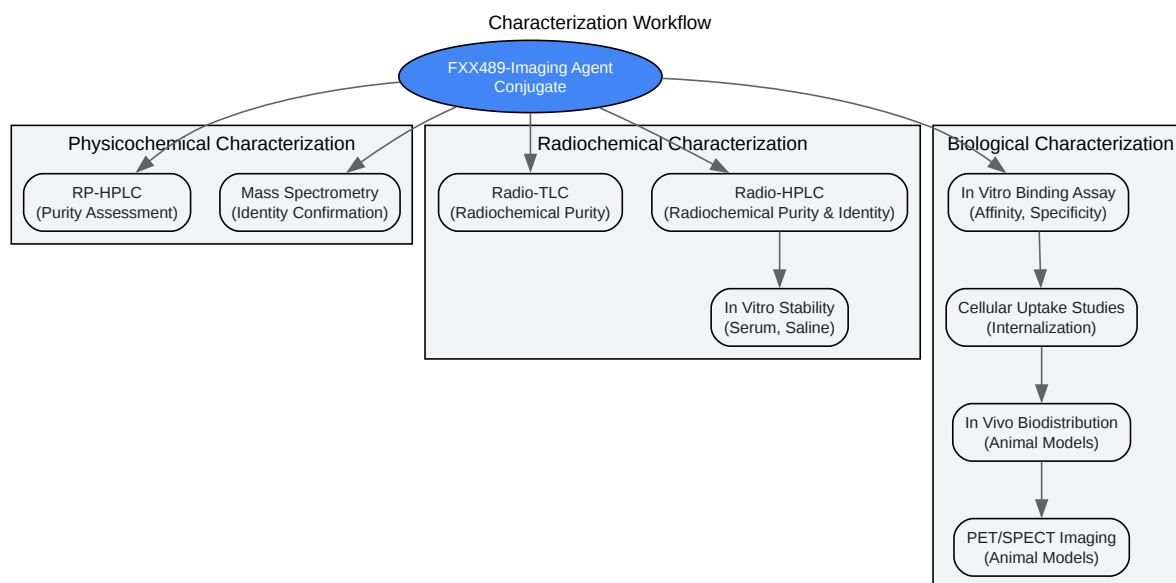
Principle of FAP-Targeted Imaging

The fundamental principle of FAP-targeted imaging involves the FXX489 peptide acting as a high-affinity ligand that specifically binds to FAP expressed on CAFs. This peptide is linked to an imaging moiety, typically a radionuclide held by a chelator. Once introduced into the body, the FXX489-imaging agent conjugate circulates and accumulates at the tumor site due to the specific peptide-FAP interaction. The emitted radiation from the radionuclide is then detected by an imaging scanner, providing a high-contrast image of the tumor.

FAP Targeting and Radionuclide Delivery Workflow

Workflow for FAP-Targeted Radionuclide Imaging





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References

- 1. A heterodimeric radioligand labeled with gallium-68 targeting fibroblast activation protein | springermedizin.de [springermedizin.de]
- 2. pubs.acs.org [pubs.acs.org]
- 3. drughunter.com [drughunter.com]

- 4. Abstract ND07: FXX489, a FAP targeting ligand with best-in-class potential for radioligand therapy | Semantic Scholar [semanticscholar.org]
- 5. FAP targeting peptide for FXX489 | Cancer | RLT | TargetMol [targetmol.com]
- 6. medchemexpress.com [medchemexpress.com]
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